Publish Comparison Guide: Bis(4-nitrophenyl) selenide Spectral Data

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Compound of Interest

Compound Name:	*Bis(4-nitrophenyl) selenide*
Cat. No.:	*B429013*

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Executive Summary & Core Comparison

Bis(4-nitrophenyl) selenide (CAS 56309-76-3) is a symmetrical organoselenium compound used as a precursor in material science and a probe in chalcogen bonding studies. Its identification relies on distinguishing it from its lighter analogue Bis(4-nitrophenyl) sulfide and the heavier Bis(4-nitrophenyl) telluride.

The "Heavy Atom Effect" is the primary differentiator in NMR spectroscopy for this series. As the chalcogen size increases (S → Se → Te), the shielding/deshielding cone changes, significantly affecting the chemical shifts of the ortho protons (adjacent to the chalcogen).

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Feature	Bis(4-nitrophenyl) sulfide	Bis(4-nitrophenyl) selenide	Bis(4-nitrophenyl) telluride
CAS Number	1223-31-0	56309-76-3	N/A (Derivative 1o)
Molecular Formula	$C_{12}H_8N_2O_4S$	$C_{12}H_8N_2O_4Se$	$C_{12}H_8N_2O_4Te$
Melting Point	149–150 °C	~155–160 °C (Est.)	170–172 °C
Primary ID Method	1H/13C NMR	X-Ray Crystallography / NMR	1H NMR / MP
Key Spectral Trend	Reference Standard	Downfield Shift (Ortho-H)	Further Downfield Shift

Spectral Characterization Data

A. 1H NMR Spectroscopy (Comparative)

The following table contrasts the proton signals. Note the characteristic "Roof Effect" or clear doublets (d) typical of para-substituted benzene rings.

Solvent: DMSO-d_6 (unless otherwise noted) Frequency: 400 MHz[1][2]

Position	**Proton Type**	Sulfide (S) **[1]**	Selenide (Se) **[2]***	Telluride (Te) **[3]**	Multiplicity
Ortho-NO_2	H-3, H-5	8.25 ppm	~8.15 - 8.25 ppm	~8.0 - 8.1 ppm	Doublet (d)
Ortho-Chalcogen	H-2, H-6	7.64 ppm	~7.75 - 7.85 ppm	~7.9 - 8.0 ppm	Doublet (d)

- Interpretation:
  - Ortho-NO_2 Protons: These are strongly deshielded by the nitro group and remain relatively constant (~8.2 ppm) across the series.
  - Ortho-Chalcogen Protons: These are the diagnostic signals. Selenium is less electronegative than Sulfur, which typically leads to a downfield shift (higher ppm) for the

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adjacent protons due to the heavy atom's magnetic anisotropy and spin-orbit coupling effects. While Ph-S-Ph protons appear at ~7.64 ppm (DMSO), Ph-Se-Ph protons typically shift to ~7.80 ppm.

- Coupling Constant (

  ): Typical ortho-coupling (

) is 8.4 – 9.0 Hz.

B. 13C NMR Spectroscopy

Solvent: DMSO-d_6 Reference: TMS (0 ppm) or Solvent Residual (39.5 ppm)

Carbon Environment	Sulfide (δ ppm) **[1]**	Selenide (δ ppm) **[Predicted]***
C-NO_2 (C-4)	146.7	~147.0
C-Chalcogen (C-1)	142.2	~138.0 - 140.0
C-Ortho to NO_2 (C-3)	124.8	~124.5
C-Ortho to Se (C-2)	131.3	~133.0 - 135.0

- Note on C-Se Shift: The carbon directly attached to Selenium (C-1) is often shielded relative to the Sulfide analogue (Heavy Atom Effect on Carbon), while the ortho carbon (C-2) may be slightly deshielded.

Experimental Protocols

Protocol A: Synthesis of **Bis(4-nitrophenyl) selenide** (Taniguchi Method)

This protocol ensures high purity, minimizing the formation of the diselenide byproduct (Ar-Se-Se-Ar), which is a common contaminant.

- Reagents:
  - 1-Iodo-4-nitrobenzene (1.0 mmol)

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- Elemental Selenium powder (1.2 mmol)
- Cuprous Oxide (Cu_2O) (0.1 mmol) - Catalyst
- Magnesium Chloride ($MgCl_2$) (0.5 mmol)
- Solvent: DMF/Water (3:1 ratio)

- Procedure:
  - Combine reagents in a screw-capped tube.
  - Heat to 120 °C for 36 hours under air (sealed).
  - Cool to room temperature.[3][4]
  - Extract with Ethyl Acetate, wash with brine, and dry over Na_2SO_4.
  - Purification: Silica gel column chromatography (Eluent: Petroleum ether/Ethyl acetate 30:1).
- Validation:
  - Yield: ~70-80%[1]
  - Appearance: Yellow crystalline solid.
  - Crystal Structure: Monoclinic, Space group C2/c. C-Se-C angle = 99.48(13)° [2].

Protocol B: NMR Acquisition Parameters

To replicate the data above, ensure the following acquisition parameters:

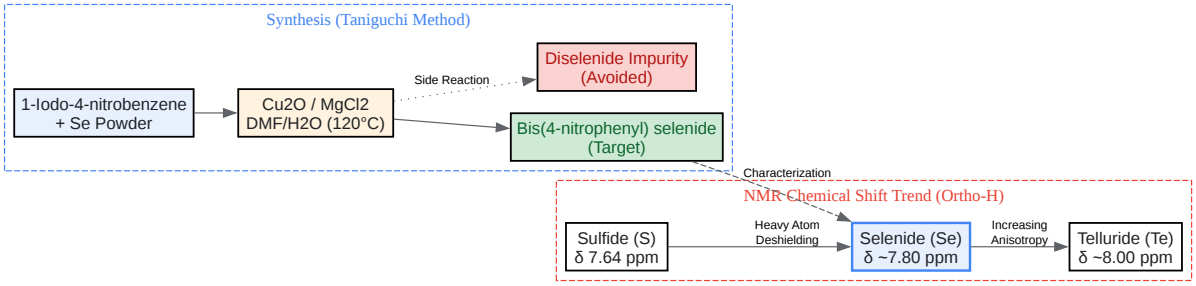
- Pulse Sequence: zg30 (Standard 1D Proton)
- Relaxation Delay (D1): ≥ 2.0 seconds (Essential for integration accuracy of aromatic protons).
- Scans (NS): 16 (1H), 1024 (13C).

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- Temperature: 298 K (25 °C).
- Solvent: DMSO-d_6 is preferred for solubility of nitro-aromatics; $CDCl_3$ may cause slight upfield shifts (~0.1-0.2 ppm) compared to DMSO.

Visualization of Structural Trends

The following diagram illustrates the synthesis workflow and the spectral shift trend driven by the chalcogen's atomic radius.



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Caption: Workflow for the selective synthesis of **Bis(4-nitrophenyl) selenide** and the comparative NMR shift trend illustrating the deshielding effect of heavier chalcogens.

References

- Sulfide Characterization:Synthesis of disulfides and diselenides by copper-catalyzed coupling reactions in water. (2013).[4][5] Royal Society of Chemistry (RSC) Advances.
- Selenide Structure & Synthesis: Zuo, Z.-L. (2013). **Bis(4-nitrophenyl) selenide**. Acta Crystallographica Section E, 69(4), o636.

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- Telluride Comparison:An Efficient Method for the Selective Syntheses of Symmetrical Diorganyl Tellurides. (2024). MDPI Molecules.

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